6-Chloropyridine-2-carboximidamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*6-Chloropyridine-2-carboximidamide*
CAS No.:	*1011231-34-7*
Cat. No.:	*B3026552*

Get Quote

Technical Monograph: 6-Chloropyridine-2-carboximidamide

Executive Summary

6-Chloropyridine-2-carboximidamide (also known as 6-chloropicolinimidamide) is a critical heterocyclic building block in medicinal chemistry, specifically utilized in the design of serine protease inhibitors and CXCR4 antagonists. Its structural dualism—featuring an electron-deficient pyridine ring and a highly basic amidine group—makes it an ideal scaffold for mimicking the arginine side chain in biological substrates. This guide provides a comprehensive technical analysis of its physicochemical properties, validated synthetic protocols, and therapeutic applications.

Physicochemical Profile

The following data establishes the core identity of the compound. Researchers must distinguish between the free base and the hydrochloride salt, as the latter is the standard stable form for

© 2026 BenchChem. All rights reserved.

storage and handling.

Table 1: Molecular Identity & Properties[1][2]

Property	Data	Notes
IUPAC Name	6-Chloropyridine-2-carboximidamide	
CAS Registry Number	1011231-34-7	Often synthesized in situ; verify specific salt forms.[1]
Molecular Formula	$C_6H_6ClN_3$	Free Base
Molecular Weight	155.59 g/mol	Free Base
Salt Form Formula	$C_6H_6ClN_3$[2][3][4] · HCl	Hydrochloride Salt (Most Common)
Salt Form MW	192.05 g/mol	Hydrochloride Salt
SMILES	NC(=N)c1cccc(Cl)n1	
Solubility	Soluble in MeOH, Water, DMSO	Salt form is highly polar/hygroscopic.
Acidity (pKa)	~11.0 - 12.0 (Amidine)	Highly basic; protonates to form amidinium ion.

> *Critical Distinction: Do not confuse this compound with 6-Chloropyridine-2-carboxamide (CAS 70593-61-2), where the functional group is an amide ($-CONH_2$), not an amidine ($-C(=NH)NH_2$). The amide is chemically distinct and significantly less basic.*

Structural Analysis & Reactivity

The molecule comprises two functional domains that dictate its chemical behavior:[5]

© 2026 BenchChem. All rights reserved.

- The 6-Chloropyridine Core:
  - Electronic Nature: The nitrogen atom in the pyridine ring exerts an electron-withdrawing effect, making the ring electron-deficient.
  - Reactivity: The chlorine atom at position 6 is activated for Nucleophilic Aromatic Substitution (S_nAr), particularly if the pyridine nitrogen is protonated or coordinated to a metal. However, under standard amidine synthesis conditions (Pinner reaction), the chlorine remains stable.
- The Carboximidamide (Amidine) Group:
  - Basicity: The amidine group is a strong base. In physiological pH, it exists almost exclusively as the protonated amidinium ion.
  - Binding Mode: This cationic species is a classic bioisostere for the guanidine group of Arginine. It forms critical bidentate salt bridges with Aspartate or Glutamate residues in the S1 pocket of serine proteases (e.g., Factor Xa, Thrombin).

Synthetic Protocol: The Pinner Reaction

The most robust method for synthesizing **6-Chloropyridine-2-carboximidamide** is the Pinner Reaction, starting from 6-chloro-2-pyridinecarbonitrile. This two-step process avoids the use of harsh metal catalysts and proceeds via an imidate intermediate.

Experimental Workflow

Step 1: Formation of the Imidate Salt

- Dissolve 2-Chloro-6-cyanopyridine (1.0 eq) in anhydrous Ethanol (EtOH).
- Cool the solution to 0°C under an inert atmosphere (N_2 or Ar).
- Bubble dry HCl gas through the solution for 30–60 minutes until saturation.
  - Mechanistic Note: HCl activates the nitrile carbon, facilitating the nucleophilic attack by ethanol oxygen.

© 2026 BenchChem. All rights reserved.

- Stir the mixture at room temperature for 12–18 hours.
- Concentrate the solution in vacuo to yield the ethyl imidate hydrochloride intermediate.

Step 2: Ammonolysis to Amidine

- Redissolve the crude imidate residue in 7 M Ammonia in Methanol (excess, typically 5–10 eq).
- Stir the sealed reaction vessel at room temperature for 24–72 hours.
  - Monitoring: Monitor by LC-MS for the disappearance of the imidate mass and appearance of the amidine mass (M+H = 156/158).
- Concentrate the solvent in vacuo.
- Purification: Triturate the residue with Ethyl Acetate (EtOAc) or Ether to remove non-polar impurities. The product, **6-Chloropyridine-2-carboximidamide** hydrochloride, precipitates as a white/off-white solid.

Visualization: Synthesis Pathway



Click to download full resolution via product page

Figure 1: Step-by-step Pinner synthesis pathway from nitrile precursor to amidine salt.

Therapeutic Applications

CXCR4 Receptor Antagonists

6-Chloropyridine-2-carboximidamide is a validated intermediate in the synthesis of CXCR4 antagonists. The CXCR4 receptor is a G-protein coupled receptor (GPCR) involved in hematopoietic stem cell mobilization and HIV-1 entry.

© 2026 BenchChem. All rights reserved.

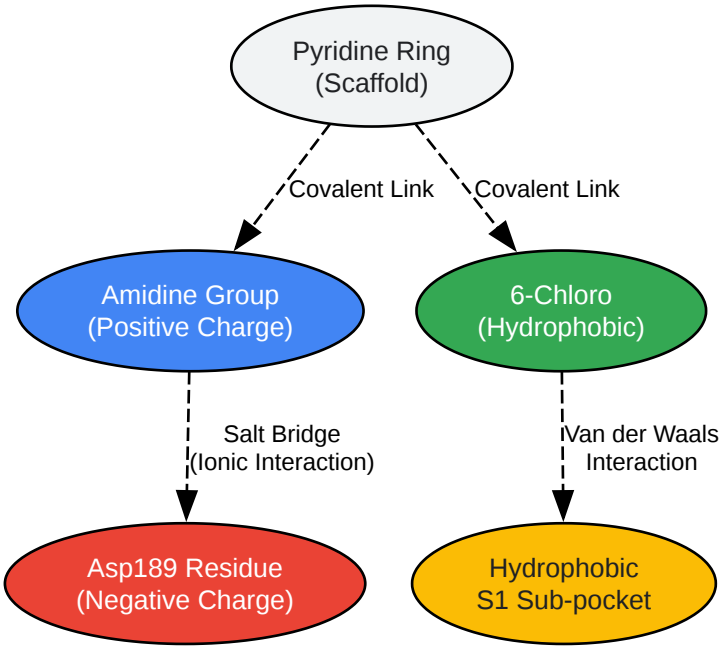
- Mechanism: The amidine moiety mimics the positively charged regions of the natural ligand (CXCL12/SDF-1), anchoring the drug molecule into the acidic binding pocket of the receptor.
- Synthesis Utility: The 6-chloro position allows for further diversification via S_nAr reactions with amines, enabling the construction of "head-to-tail" dimeric structures often seen in high-potency antagonists.

Serine Protease Inhibitors (Factor Xa / Thrombin)

While modern anticoagulants (e.g., Edoxaban, Betrixaban) often utilize 5-chloropyridine derivatives, the **6-chloropyridine-2-carboximidamide** scaffold remains a potent S1 pocket binder.

- Pharmacophore: The amidine group forms a salt bridge with Asp189 (in Trypsin/Factor Xa numbering) at the bottom of the S1 specificity pocket.
- Selectivity: The chlorine atom fills the hydrophobic sub-pocket, enhancing affinity over other proteases.

Visualization: Pharmacophore Interaction



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 2: Pharmacophore mapping of the molecule within a serine protease active site.

Analytical Characterization

To validate the synthesis of **6-Chloropyridine-2-carboximidamide**, the following analytical signatures should be confirmed:

- ^{1}H NMR (DMSO-d_6):
  - Amidine Protons: Broad singlets around δ 9.0–9.5 ppm (typically 3H or 4H depending on protonation/exchange).
  - Pyridine Protons: Three aromatic protons in the region of δ 7.6–8.2 ppm. The coupling pattern will show a triplet (H4) and two doublets (H3, H5).
- Mass Spectrometry (ESI):
  - Positive Mode (M+H): Two peaks due to Chlorine isotopes ($^{35}Cl/^{37}Cl$) in a 3:1 ratio.
  - Calculated m/z: 156.02 (^{35}Cl) and 158.02 (^{37}Cl).

References

- PubChem. (n.d.). Pyridine-2-carboximidamide hydrochloride (Des-chloro analog for reference). National Library of Medicine. Retrieved from [Link]
- Jenkins, T. J., et al. (2012). CXCR4 receptor antagonists.[3][6] World Intellectual Property Organization. Patent WO2012049277A1. (Describes the specific synthesis of **6-chloropyridine-2-carboximidamide**). Retrieved from
- Organic Syntheses. (n.d.). General Procedure for Pinner Synthesis of Amidines. Organic Syntheses, Coll. Vol. 1, p. 5. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. guidechem.com [guidechem.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. WO2012049277A1 - Cxcr4 receptor antagonists - Google Patents [patents.google.com]
- 4. Pyridines - Wikipedia [en.wikipedia.org]
- 5. CAS 70593-61-2: 6-chloropyridine-2-carboxamide [cymitquimica.com]
- 6. AU2011315498C1 - CXCR4 receptor antagonists - Google Patents [patents.google.com]

- To cite this document: BenchChem. [6-Chloropyridine-2-carboximidamide molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026552/docs#6-chloropyridine-2-carboximidamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.